

In-Depth Technical Guide to the Solubility of Mobam

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Compound of Interest

Compound Name: Mobam

Cat. No.: B345770

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This technical guide provides a comprehensive overview of the solubility of **Mobam** (4-benzothienyl-N-methylcarbamate), a carbamate insecticide. The information contained herein is intended to support research, development, and formulation activities by providing key data on solubility in various solvents and outlining the experimental methodology for its determination.

Core Topic: Mobam Solubility in DMSO and Other Solvents

Mobam, a white crystalline solid, exhibits a range of solubilities across different organic solvents and is sparingly soluble in water. Understanding its solubility profile is critical for a variety of applications, from the preparation of stock solutions for in vitro and in vivo studies to the development of stable formulations for agricultural or research purposes.

Quantitative Solubility Data

The solubility of **Mobam** has been qualitatively determined in a range of common laboratory solvents. The following table summarizes the available data, providing a clear comparison of its solubility characteristics.

Solvent	Solubility (% w/v)
Dimethylsulfoxide (DMSO)	>20%
Acetone	>20%
Methylethyl ketone	>20%
Toluidine	>20%
Triethylene glycol	>20%
Acetonitrile	>20%
Dioxane	>20%
Methylene chloride	>20%
Ethanol	>10%
Ethyl acetate	>10%
Ethylene glycol	>10%
Propanol	>10%
Methanol	>10%
Benzene	>5%
Isobutanol	>5%
Carbon tetrachloride	>1%
Glycerin	>1%
Toluene	>1%
Xylene	>1%
Kerosene	<0.1%
Heptane	<0.1%
Water	<0.1%

Data sourced from PubChem CID 14119.[1]

Experimental Protocols

The determination of a compound's solubility is a fundamental experimental procedure in chemical and pharmaceutical sciences. The "shake-flask" method is a widely recognized and reliable technique for establishing the thermodynamic solubility of a substance.^{[2][3][4][5]} While a specific, detailed protocol for **Mobam** was not found in the reviewed literature, the following general procedure for the shake-flask method can be readily adapted for its solubility determination.

General Shake-Flask Solubility Determination Protocol

1. Preparation of Saturated Solution:

- An excess amount of **Mobam** is added to a known volume of the selected solvent in a sealed vial or flask. The use of an excess of the solid compound is crucial to ensure that a saturated solution is achieved.^[2]
- The vessel is then securely sealed to prevent solvent evaporation.

2. Equilibration:

- The mixture is agitated at a constant temperature for a defined period, typically 24 to 48 hours, to allow the system to reach thermodynamic equilibrium.^{[3][5]} A thermomixer or a temperature-controlled shaker can be used for this purpose.^[1]

3. Phase Separation:

- Following equilibration, the undissolved solid is separated from the saturated solution. This is a critical step to ensure the accuracy of the measurement and can be achieved by:
 - Centrifugation: The sample is centrifuged at high speed to pellet the undissolved solid.^{[1][3]}
 - Filtration: The saturated solution is passed through a filter, such as a syringe filter with a pore size that will retain the solid particles.^{[1][3][4]}

4. Quantification:

- An aliquot of the clear, saturated supernatant or filtrate is carefully removed.
- The concentration of **Mobam** in the aliquot is then determined using a suitable analytical method. Common techniques include:
 - UV/Vis Spectroscopy: If **Mobam** has a chromophore, its concentration can be determined by measuring its absorbance at a specific wavelength and comparing it to a standard curve.[\[3\]](#)[\[4\]](#)
 - High-Performance Liquid Chromatography (HPLC): This method provides high sensitivity and specificity for quantifying the concentration of the dissolved compound.
 - Liquid Chromatography-Mass Spectrometry (LC-MS): This technique can be employed for compounds that are not amenable to UV detection or for complex matrices.[\[3\]](#)

5. Data Analysis:

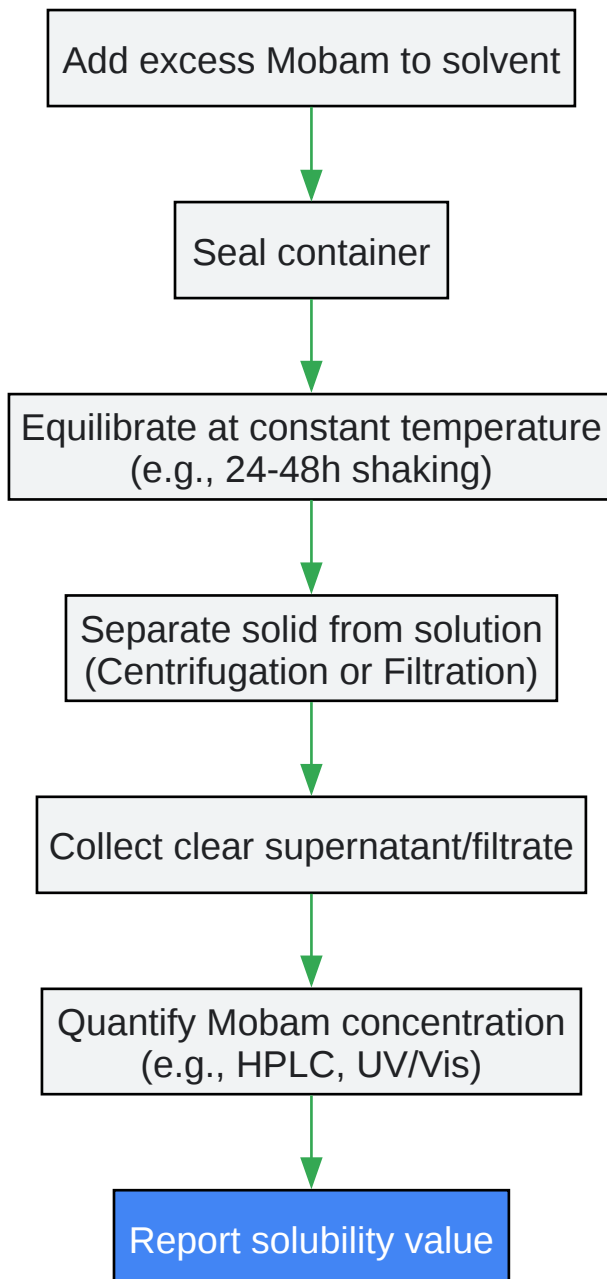
- The determined concentration represents the solubility of **Mobam** in the specific solvent at the experimental temperature. The experiment should be performed in replicate to ensure the reliability of the results.[\[6\]](#)

Visualizations

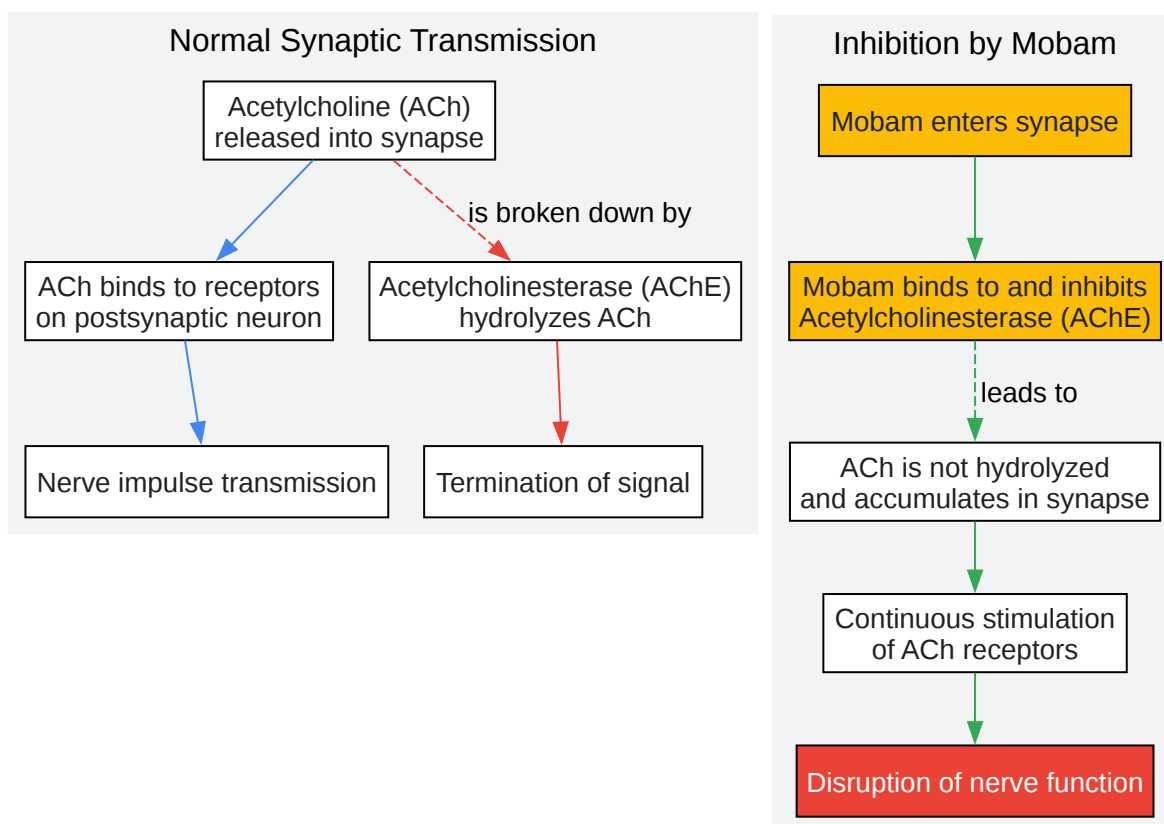
Experimental Workflow for Solubility Determination

The following diagram illustrates the logical flow of the shake-flask method for determining the solubility of **Mobam**.

Experimental Workflow for Mobam Solubility Determination



Simplified Mechanism of Cholinesterase Inhibition by Mobam



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